

Solubility Profile of Methyl 2-Amino-5-Isopropylbenzoate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 2-amino-5-isopropylbenzoate*

Cat. No.: *B3204150*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the anticipated solubility characteristics of **methyl 2-amino-5-isopropylbenzoate** in a range of common organic solvents. Due to the limited availability of direct quantitative data for this specific compound, this document leverages solubility information from structurally analogous compounds, namely methyl anthranilate and methyl N-methylantranilate, to project its likely behavior. Furthermore, detailed experimental protocols for determining the precise solubility of **methyl 2-amino-5-isopropylbenzoate** are presented, alongside a logical workflow for solubility assessment. This guide is intended to serve as a valuable resource for researchers and professionals engaged in the handling, formulation, and development of this compound.

Predicted Solubility of Methyl 2-Amino-5-Isopropylbenzoate

Based on the known solubility of structurally similar benzoate esters, **methyl 2-amino-5-isopropylbenzoate** is expected to exhibit good solubility in a variety of common organic solvents and poor solubility in aqueous solutions. The presence of the non-polar isopropyl group and the benzoate ring, combined with the polar amino and ester functionalities, suggests a versatile solubility profile.

Table 1: Predicted Qualitative Solubility of **Methyl 2-Amino-5-Isopropylbenzoate** in Common Organic Solvents

Solvent Class	Common Solvents	Predicted Solubility	Rationale/Supporting Evidence
Alcohols	Methanol, Ethanol, Isopropanol	Soluble to Freely Soluble	Methyl anthranilate is freely soluble in ethanol. The amino and ester groups can form hydrogen bonds with alcohols.
Halogenated	Dichloromethane, Chloroform	Soluble	Methyl anthranilate is reported to be soluble in dichloromethane and chloroform.
Ketones	Acetone	Soluble	Methyl anthranilate is soluble in acetone.
Esters	Ethyl Acetate	Soluble	Methyl anthranilate is soluble in ethyl acetate.
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Soluble	Methyl N-methylantranilate is soluble in ether.
Aprotic Polar	Dimethyl Sulfoxide (DMSO)	Soluble	Methyl anthranilate is soluble in DMSO.
Hydrocarbons	Hexane, Toluene	Sparingly Soluble to Soluble	The isopropyl and phenyl groups contribute to non-polar character, suggesting some solubility in hydrocarbons.
Aqueous	Water	Insoluble to Slightly Soluble	Both methyl anthranilate and methyl N-methylantranilate have low water

solubility. The hydrophobic isopropyl group is expected to further decrease aqueous solubility.

Experimental Protocol for Solubility Determination

To obtain precise quantitative solubility data for **methyl 2-amino-5-isopropylbenzoate**, the following isothermal saturation method is recommended. This protocol is a standard and reliable method for determining the solubility of a solid compound in a liquid solvent.

Materials and Equipment

- **Methyl 2-amino-5-isopropylbenzoate** (crystalline solid, purity >99%)
- Selected organic solvents (analytical grade)
- Thermostatic shaker bath or incubator
- Analytical balance (readable to ± 0.0001 g)
- Vials with screw caps
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of crystalline **methyl 2-amino-5-isopropylbenzoate** to a series of vials, each containing a known volume of a specific organic solvent. The presence of undissolved solid is crucial to ensure saturation.

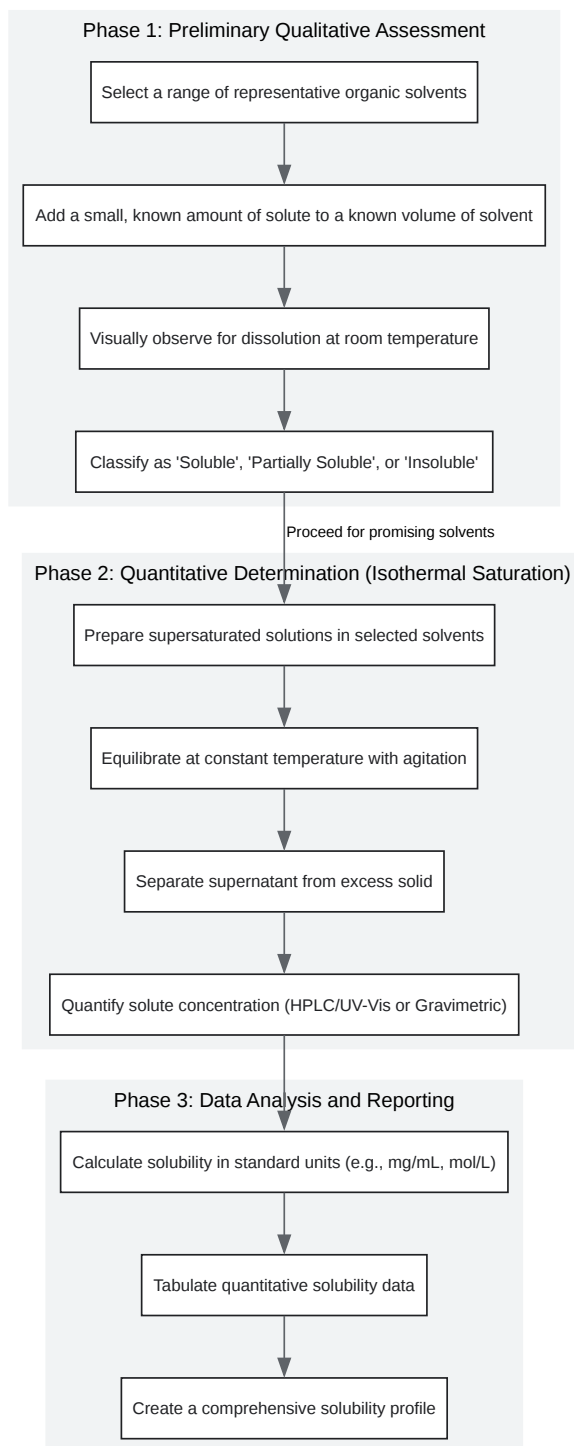
- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to a constant temperature (e.g., 25 °C).
 - Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) with continuous agitation to ensure that the solvent is fully saturated with the solute.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
 - Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any remaining solid particles.
- Quantification:
 - Gravimetric Method:
 - Evaporate the solvent from the filtered solution under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the solute.
 - Once the solvent is completely removed, weigh the vial containing the dried solute.
 - The mass of the dissolved solid can be determined by subtracting the initial weight of the vial.
 - Calculate the solubility in terms of g/L or mg/mL.
 - Chromatographic/Spectroscopic Method (Preferred for higher accuracy):
 - Prepare a series of standard solutions of **methyl 2-amino-5-isopropylbenzoate** of known concentrations in the solvent of interest.

- Generate a calibration curve by analyzing the standard solutions using HPLC or a UV-Vis spectrophotometer.
 - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
 - Analyze the diluted sample and determine its concentration from the calibration curve.
 - Calculate the original concentration of the saturated solution, which represents the solubility.
- Data Reporting:
 - Report the solubility in standard units such as moles per liter (mol/L), grams per liter (g/L), or milligrams per milliliter (mg/mL) at the specified temperature.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for the systematic assessment of the solubility of **methyl 2-amino-5-isopropylbenzoate**.

Workflow for Solubility Assessment

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Workflow for Solubility Assessment

Conclusion

While direct, experimentally determined quantitative solubility data for **methyl 2-amino-5-isopropylbenzoate** is not readily available in the public domain, a strong predictive assessment can be made based on its structural analogs. It is anticipated that this compound will be soluble in a wide array of common organic solvents but will exhibit poor aqueous solubility. For applications requiring precise solubility values, the detailed experimental protocol provided in this guide offers a robust methodology for their determination. The logical workflow presented will aid researchers in systematically approaching the solubility assessment of this and similar compounds.

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